

Commercial Suppliers and Technical Guide for 3-Ethoxyacrylic Acid in Research

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Compound of Interest

Compound Name: 3-Ethoxyacrylic acid

Cat. No.: B1310210

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For researchers, scientists, and drug development professionals, **3-Ethoxyacrylic acid** (CAS No. 6192-01-4) serves as a versatile building block in the synthesis of a variety of bioactive molecules, particularly in the development of antiviral and anticancer therapeutics. Its utility lies in its bifunctional nature, possessing both a carboxylic acid and a vinyl ether moiety, which allows for diverse chemical modifications. This technical guide provides an overview of commercial suppliers, key chemical properties, and its application in the synthesis of nucleoside analogs and as a precursor to P2Y receptor ligands.

Commercial Availability

Several chemical suppliers offer **3-Ethoxyacrylic acid** for research purposes. The purity and available quantities may vary, and it is crucial to consult the supplier's certificate of analysis for specific batch details.

Supplier	Product Name/Grade	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Information
Sigma-Aldrich	3-ethoxyacrylic acid, AldrichCPR	6192-01-4	C ₅ H ₈ O ₃	116.12	Sold as a solid. The buyer is responsible for confirming identity and purity as analytical data is not collected for this specific product. [1]
Benchchem	3-Ethoxyacrylic acid	6192-01-4	C ₅ H ₈ O ₃	116.11	For research use only. [2]
Matrix Scientific	3-ETHOXYACRYLIC ACID	6192-01-4	C ₅ H ₈ O ₃	116.12	-
United States Biological	3-Ethoxyacrylic acid	6192-01-4	C ₅ H ₈ O ₃	116.12	Offered in a highly purified grade. [3]
ChemicalBook	3-ETHOXYACRYLIC ACID	6192-01-4	C ₅ H ₈ O ₃	116.12	Purity of 98% is listed from some suppliers. [4]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Ethoxyacrylic acid** is provided below.

Property	Value	Source
CAS Number	6192-01-4	[1][2][3]
Molecular Formula	C ₅ H ₈ O ₃	[1][2][3]
Molecular Weight	116.12 g/mol	[1][3]
Form	Solid	
SMILES String	CCO\C=C\C(O)=O	
InChI Key	SYMAGJYJMLUEQE- ONEGZZNKSA-N	[2]

Safety Information

3-Ethoxyacrylic acid is classified with the GHS07 pictogram, indicating that it can be harmful.

[1] It is associated with the hazard statement H319, causing serious eye irritation.[1]

Precautionary measures include washing skin thoroughly after handling and wearing protective gloves, clothing, eye, and face protection.[1][5] In case of eye contact, it is advised to rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continuing to rinse.[1][5]

Application in Synthesis

3-Ethoxyacrylic acid is a valuable intermediate in organic synthesis, particularly for the creation of heterocyclic compounds, which are core structures in many pharmaceuticals.[2]

Synthesis of Nucleoside Analogs

Nucleoside analogs are a cornerstone of antiviral therapy. **3-Ethoxyacrylic acid** can serve as a precursor for the synthesis of the pyrimidine ring, a key component of certain nucleosides. The following experimental workflow outlines a general approach to synthesizing a substituted pyrimidine from **3-Ethoxyacrylic acid**, which can then be further elaborated into a nucleoside analog.

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References

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